

2,4-Diethyl-1,5-pentanediol physical properties

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Compound of Interest

Compound Name: 2,4-Diethyl-1,5-pentanediol

Cat. No.: B1339001

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An In-depth Technical Guide on the Physical Properties of **2,4-Diethyl-1,5-pentanediol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,4-diethyl-1,5-pentanediol**. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound as a chemical intermediate or in formulation studies. This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes graphical representations of its synthesis and application workflows.

Chemical Identity

2,4-diethyl-1,5-pentanediol is a branched-chain diol with the chemical formula $C_9H_{20}O_2$.^[1]
^[2] It possesses two primary hydroxyl groups, which contribute to its utility in various chemical syntheses, particularly as a monomer in the production of polyesters and polyurethanes.^[3]

Synonyms: 1,5-Pentanediol, 2,4-diethyl-; PD-9^{[1][2]}

Quantitative Physical Properties

The following table summarizes the key physical properties of **2,4-diethyl-1,5-pentanediol**, compiled from various sources.

Property	Value	Units
Molecular Weight	160.25	g/mol
Boiling Point	150 (at 5 mmHg)	°C
264	°C	
Density	0.95	g/cm ³
Flash Point	143	°C
Refractive Index	1.4590 to 1.4630	
Solubility in Water	1.9 (at 20°C)	g/100g
Vapor Pressure	0.00224 (at 25°C)	mmHg

Note: Variations in reported values may be attributed to different experimental conditions and purity levels.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2,4-diethyl-1,5-pentanediol** are not extensively published. However, standard methodologies for organic liquids can be applied.

Determination of Boiling Point

The boiling point of a high-boiling liquid like **2,4-diethyl-1,5-pentanediol** can be determined using a distillation method or a capillary method under reduced pressure.

- Apparatus: A distillation apparatus including a round-bottom flask, a condenser, a thermometer, and a receiving flask, or a Thiele tube setup for the capillary method. A vacuum pump is required for measurements at reduced pressure.
- Procedure (Distillation Method):
 - A sample of **2,4-diethyl-1,5-pentanediol** is placed in the distillation flask along with boiling chips.

- The apparatus is assembled, and the pressure is reduced to the desired level (e.g., 5 mmHg).
- The sample is heated, and the temperature is recorded when the vapor and liquid are in equilibrium, indicated by a steady temperature reading on the thermometer as the liquid condenses.

Determination of Density

The density of liquid **2,4-diethyl-1,5-pentanediol** can be determined by measuring the mass of a known volume.

- Apparatus: A pycnometer or a graduated cylinder and an analytical balance.
- Procedure:
 - The mass of a clean, dry pycnometer is accurately measured.
 - The pycnometer is filled with **2,4-diethyl-1,5-pentanediol**, ensuring no air bubbles are present.
 - The mass of the filled pycnometer is measured.
 - The volume of the pycnometer is determined by repeating the procedure with a liquid of known density, such as deionized water.
 - The density is calculated by dividing the mass of the **2,4-diethyl-1,5-pentanediol** by its volume.

Determination of Refractive Index

The refractive index, a measure of how light propagates through the substance, is determined using a refractometer.

- Apparatus: An Abbe refractometer or a digital refractometer.
- Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of **2,4-diethyl-1,5-pentanediol** are placed on the prism of the refractometer.
- The instrument is adjusted to bring the dividing line between the light and dark fields into focus at the crosshairs.
- The refractive index is read from the scale, and the temperature is recorded.

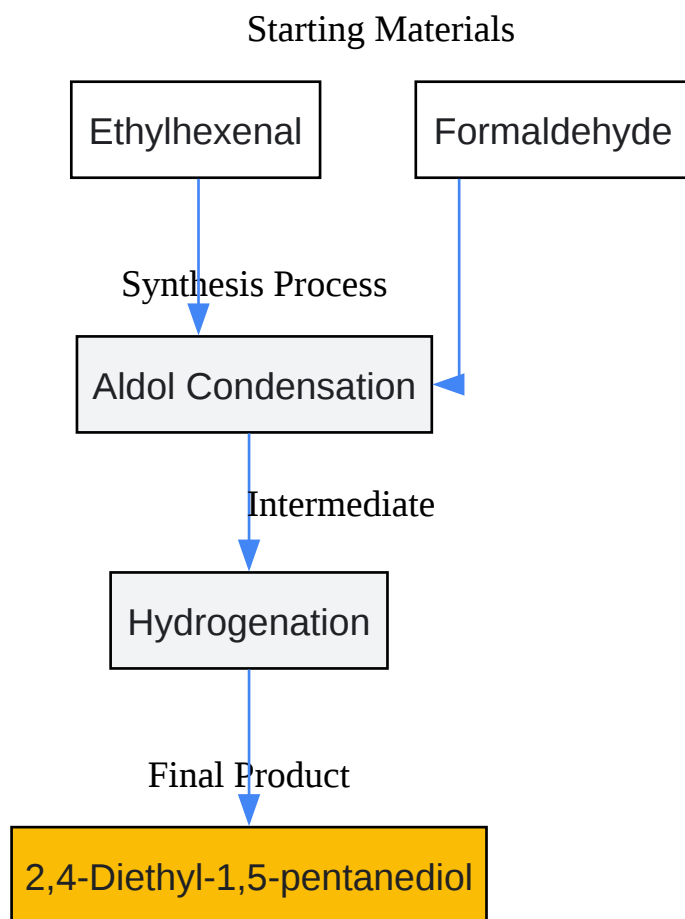
Determination of Solubility in Water

A qualitative or quantitative determination of solubility can be performed.

- Apparatus: Test tubes, a vortex mixer, and an analytical balance.
- Procedure (Quantitative):
 - A specific volume of deionized water is placed in a test tube.
 - Small, accurately weighed portions of **2,4-diethyl-1,5-pentanediol** are added to the water.
 - The mixture is agitated vigorously after each addition until no more of the substance dissolves.
 - The total mass of the dissolved substance is used to calculate the solubility in g/100g of water.

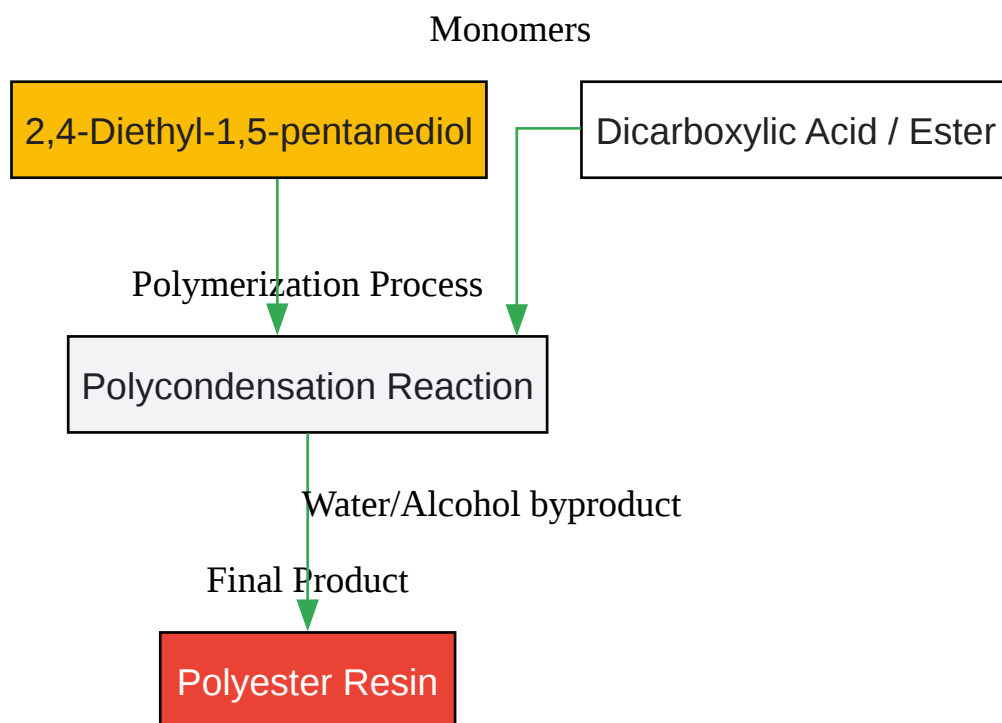
Synthesis and Application Workflows

2,4-diethyl-1,5-pentanediol is synthesized from ethylhexenal and formaldehyde, followed by hydrogenation. Its primary application is as a diol monomer in the synthesis of polymers like polyesters.



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Caption: Synthesis workflow of **2,4-diethyl-1,5-pentanediol**.



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